

Technical Guide: Fumaric Acid Monomethyl Ester-d5 in Metabolic Profiling & Bioanalysis

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Compound of Interest

Compound Name: *Fumaric Acid Monomethyl Ester-d5*

CAS No.: 1616345-45-9

Cat. No.: B570542

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Executive Summary: The Isotopic Anchor

In the development of immunomodulatory therapies for Multiple Sclerosis (MS) and Psoriasis, Monomethyl Fumarate (MMF) serves as the bioactive executioner of the prodrug Dimethyl Fumarate (DMF).^{[1][2]} However, the rapid hydrolysis of DMF and the ubiquity of endogenous fumarates create a volatile analytical landscape.

Fumaric Acid Monomethyl Ester-d5 (MMF-d5) is the critical stable isotope-labeled internal standard (SIL-IS) required to navigate this complexity. It provides the mass-shift necessary to differentiate exogenous therapeutic levels from background noise and corrects for the significant matrix effects inherent in plasma esterase-rich environments.

This guide details the physicochemical properties, validated LC-MS/MS methodologies, and metabolic context for utilizing MMF-d5 in high-stakes pharmacokinetic (PK) and pharmacodynamic (PD) research.

Chemical Profile & Stability

To ensure analytical rigor, the internal standard must mimic the analyte's behavior without interfering with its detection. MMF-d5 offers a +5 Da mass shift, ideal for avoiding "cross-talk" with the native MMF M+1 or M+2 natural isotopes.

Physicochemical Specifications

Property	Specification	Technical Note
Chemical Name	Monomethyl Fumarate-d5	Also: Fumaric Acid Methyl Ester-d5
CAS Number	1616345-45-9	Specific to the d5 isotopologue
Molecular Formula	C ₅ HD ₅ O ₄	Methyl group () + Alkene backbone ()
Molecular Weight	~135.13 g/mol	Native MMF is ~130.10 g/mol
Isotopic Purity	≥ 99 atom % D	Essential to prevent contribution to the native channel
Solubility	Methanol, DMSO, Acetonitrile	Stock solutions typically prepared in MeOH
pKa	~3.0 (Carboxylic acid)	Ionizes efficiently in Negative ESI mode

Structural Visualization

The d5-labeling is strategically placed on the methyl ester group (

) and the fumarate backbone (

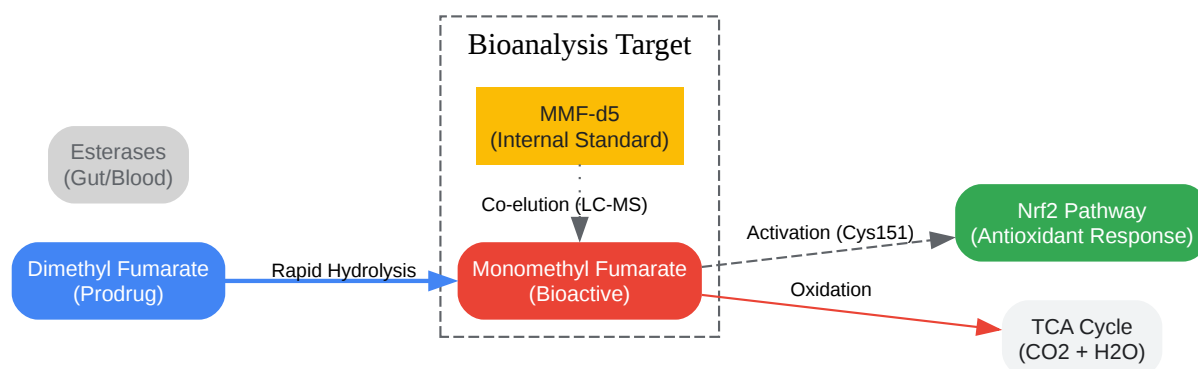
). This ensures the label is retained during the primary ionization event but distinct enough to separate from endogenous interferences.

Metabolic Context: The DMF-MMF Axis

Understanding the biological fate of MMF is a prerequisite for designing the analytical assay. MMF-d5 is used to quantify the flux through the following pathway.

Pathway Diagram

The following diagram illustrates the hydrolysis of the prodrug DMF into MMF, its activation of the Nrf2 antioxidant pathway, and its eventual clearance via the TCA cycle.



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Figure 1: The metabolic trajectory of Dimethyl Fumarate. MMF-d5 serves as the analytical anchor to quantify the bioactive MMF species amidst rapid systemic clearance.

Validated LC-MS/MS Protocol

This section outlines a "Gold Standard" protocol for quantifying MMF in human plasma. The method utilizes Negative Electrospray Ionization (ESI-), capitalizing on the carboxylic acid moiety for superior sensitivity.

Sample Preparation (Solid Phase Extraction)

Direct protein precipitation (PP) is often insufficient due to the high polarity of fumarates. Solid Phase Extraction (SPE) is recommended to remove phospholipids that cause ion suppression.

Reagents:

- Matrix: Human Plasma (K₂-EDTA or NaF/K-Oxalate). Note: NaF is crucial to inhibit esterases if DMF presence is suspected.
- IS Working Solution: MMF-d5 at 500 ng/mL in 50% Methanol.

Protocol Steps:

- Aliquot: Transfer 100 µL of plasma into a 96-well plate.
- IS Addition: Add 20 µL of MMF-d5 working solution. Vortex for 30s.
- Acidification: Add 200 µL of 0.1% Formic Acid (aq) to disrupt protein binding.
- SPE Loading: Condition SPE plate (e.g., Strata-X or HLB) with MeOH then Water. Load sample.
- Wash: Wash with 5% Methanol in Water (removes salts/proteins).
- Elution: Elute with 100% Acetonitrile.
- Reconstitution: Evaporate to dryness under N₂ at 40°C. Reconstitute in Mobile Phase (100 µL).

LC-MS/MS Conditions

Instrument: Triple Quadrupole MS (e.g., Sciex 4000/6500 or Waters TQ-XS). Chromatography:

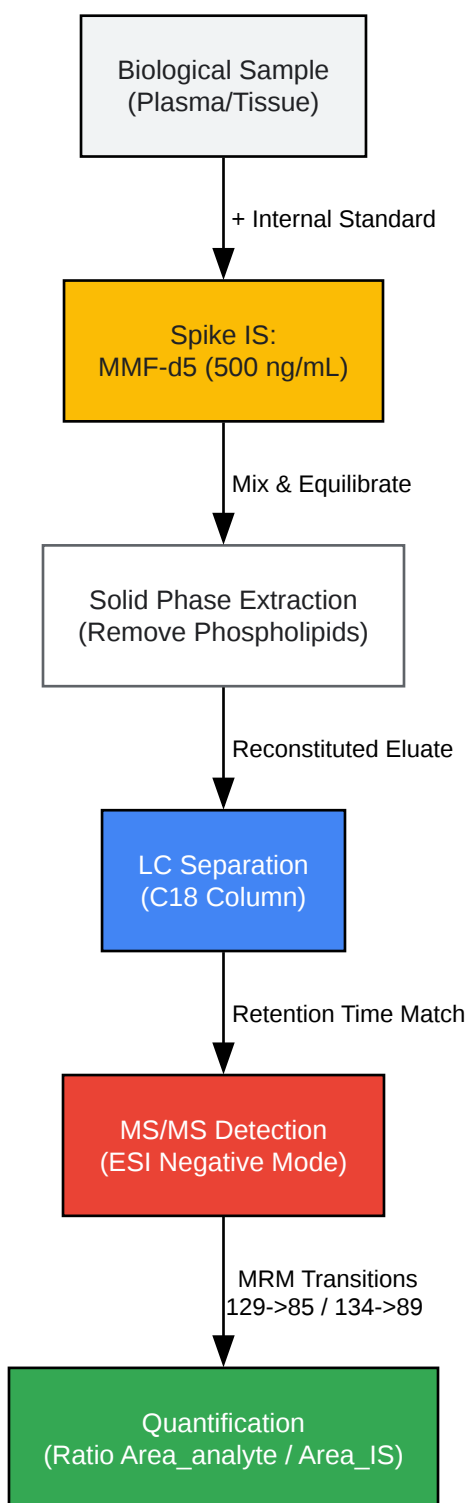
- Column: C18 Reverse Phase (e.g., Phenomenex Kinetex 2.6µm C18, 50 x 2.1 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[3\]](#)[\[4\]](#)
- Mobile Phase B: Acetonitrile.[\[3\]](#)[\[5\]](#)
- Gradient: Isocratic elution (30% A / 70% B) is often sufficient due to MMF's polarity, or a fast gradient from 10% to 90% B over 3 minutes.
- Flow Rate: 0.4 – 0.6 mL/min.

Mass Spectrometry Parameters (Negative Mode): The carboxylic acid group deprotonates easily, forming $[M-H]^-$.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell (ms)
MMF (Native)	129.0 ($[M-H]^-$)	85.0 (Loss of CO_2)	-15	100
MMF-d5 (IS)	134.0 ($[M-H]^-$)	89.0 (Loss of CO_2)	-15	100

Note: The transition 129 → 59 (acetate fragment) is a secondary qualifier.

Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow ensuring precise quantification via Isotopic Dilution.

Critical Technical Considerations

Matrix Effects & Ion Suppression

Fumarates elute relatively early on reverse-phase columns, placing them in the "danger zone" for ion suppression caused by unretained salts and polar plasma components.

- Solution: MMF-d5 co-elutes exactly with MMF. Any suppression affecting the analyte affects the IS equally. The ratio () remains constant, validating the accuracy of the measurement.

Stability & Ex Vivo Hydrolysis

While MMF is the stable metabolite, residual DMF in patient samples can continue to hydrolyze after blood draw.

- Protocol Requirement: Blood collection tubes must contain Sodium Fluoride (NaF) or be kept strictly on ice to inhibit esterase activity immediately.
- MMF-d5 Stability: The deuterated standard is stable in frozen plasma (-20°C) for at least 6 months, but stock solutions in methanol should be refreshed monthly to prevent methylation artifacts.

Cross-Talk Verification

Before running clinical samples, a "Blank + IS" sample must be injected.

- Requirement: The signal in the native MMF channel (129->85) must be < 20% of the LLOQ (Lower Limit of Quantification) when only MMF-d5 is present. High isotopic purity (>99%) prevents false positives in the analyte channel.

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